

Bergapten chemical structure and physicochemical properties

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Compound of Interest		
Compound Name:	Bergapten	
Cat. No.:	B1666803	Get Quote

An In-depth Technical Guide to the Chemical Structure and Physicochemical Properties of **Bergapten**

Introduction

Bergapten, also known as 5-methoxypsoralen, is a naturally occurring furanocoumarin, a class of organic chemical compounds produced by numerous plant species.[1] It is particularly abundant in the essential oils of citrus fruits, such as bergamot orange, and in various plants from the Apiaceae (carrot) and Rutaceae (citrus) families.[1] This document provides a comprehensive overview of the chemical structure and physicochemical properties of bergapten, intended for researchers, scientists, and professionals in drug development.

Bergapten has garnered significant interest for its diverse pharmacological activities, including anti-inflammatory, anticancer, and antimicrobial properties.[2][3] It is also utilized in photochemotherapy for skin disorders like psoriasis and vitiligo due to its photosensitizing effects when combined with UVA radiation.[4][5]

Chemical Structure and Identification

Bergapten is structurally a derivative of psoralen, characterized by a linear fusion of a furan ring with a coumarin moiety.[6][7] Specifically, it is psoralen substituted with a methoxy group at the 5th position.[6] The molecule is nearly planar, which facilitates its intercalation into DNA.[7]

Below are the key chemical identifiers for **bergapten**:



Identifier	Value
IUPAC Name	4-methoxyfuro[3,2-g]chromen-7-one[6]
SMILES	COC1=C2C=CC(=O)OC2=CC3=C1C=CO3[6]
InChI	InChI=1S/C12H8O4/c1-14-12-7-2-3-11(13)16- 10(7)6-9-8(12)4-5-15-9/h2-6H,1H3[6]
InChlKey	BGEBZHIAGXMEMV-UHFFFAOYSA-N[6]
CAS Number	484-20-8[6]
Molecular Formula	C ₁₂ H ₈ O ₄ [6]

Physicochemical Properties

The physicochemical properties of a compound are critical for its absorption, distribution, metabolism, and excretion (ADME) profile, and thus for its development as a therapeutic agent. The key properties of **bergapten** are summarized in the table below.



Property	Value	Source(s)
Molecular Weight	216.19 g/mol	[6][8]
Appearance	Grayish-white to pale yellow crystalline solid or powder	[6][9]
Melting Point	188 - 193 °C (sublimes)	[4][6][8]
Boiling Point	~412-413 °C (estimated)	[10]
Water Solubility	5 μg/mL; practically insoluble in boiling water	[6][11]
Solubility in Organic Solvents	Soluble in ethanol (~1 mg/mL), DMSO (~30 mg/mL), and DMF (~30 mg/mL); slightly soluble in chloroform, benzene, and glacial acetic acid	[6][12]
LogP (Octanol-Water Partition Coefficient)	2.0 - 2.3	[6][11]
pKa (Strongest Basic)	-2.8 (predicted)	[13]

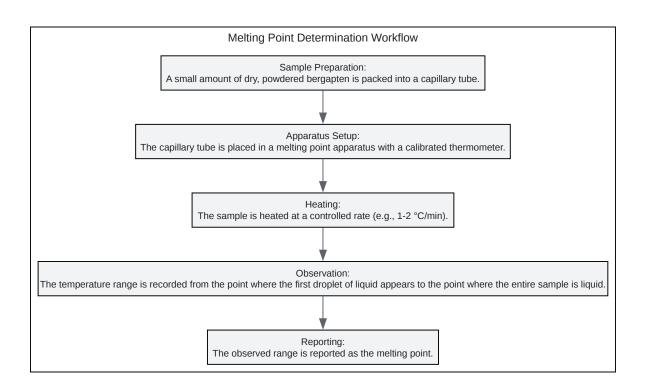
Experimental Protocols

Detailed experimental protocols for the determination of **bergapten**'s physicochemical properties are not always published in detail. However, standard methodologies are typically employed.

Determination of Melting Point

A standard capillary melting point apparatus is commonly used.





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Melting Point Determination Workflow

Determination of Solubility

The shake-flask method is a conventional technique for determining the solubility of a compound in various solvents.

- Preparation: An excess amount of **bergapten** is added to a known volume of the solvent (e.g., water, ethanol, DMSO) in a sealed flask.
- Equilibration: The flask is agitated (e.g., using a mechanical shaker) at a constant temperature (e.g., 25 °C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.

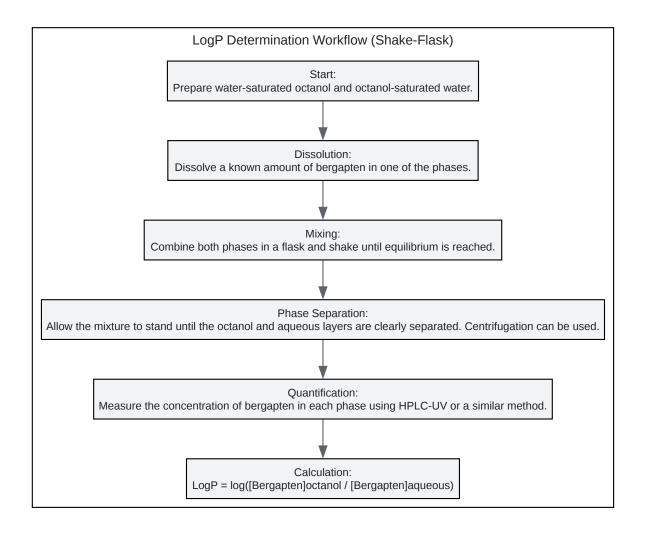


- Separation: The suspension is filtered or centrifuged to separate the undissolved solid from the saturated solution.
- Quantification: The concentration of bergapten in the clear, saturated solution is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection. The UV absorbance maxima for bergapten are at 222, 250, 260, 268, and 310 nm.[12][14]
- Calculation: The solubility is expressed in units such as mg/mL or g/L.

Determination of LogP (Octanol-Water Partition Coefficient)

The shake-flask method is also the standard for experimental LogP determination.





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LogP Determination Workflow

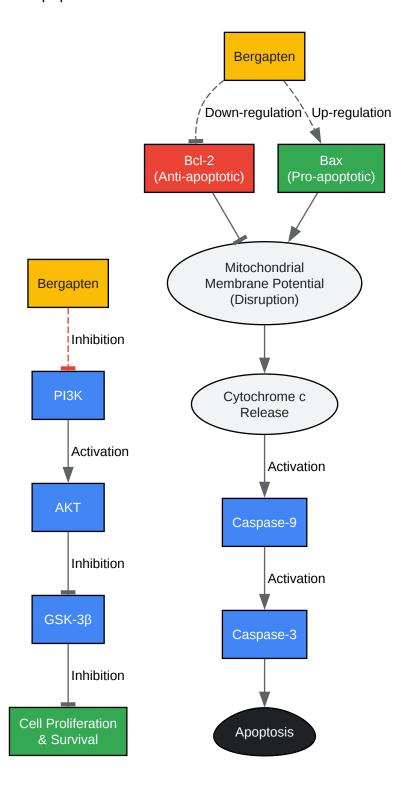
Signaling Pathways Modulated by Bergapten

Bergapten exerts its pharmacological effects by modulating several key intracellular signaling pathways.[2] These interactions are central to its anti-inflammatory and anti-cancer activities.

PI3K/AKT/GSK-3β Signaling Pathway



Bergapten has been shown to attenuate the PI3K/AKT/GSK-3β signaling pathway, which is often dysregulated in cancer.[15] By inhibiting this pathway, **bergapten** can suppress cell proliferation and induce apoptosis in cancer cells.



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